

Measuring SIRT1 Deacetylase Activity: A Detailed Guide Using a Fluorogenic Substrate

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Compound of Interest

Compound Name:	Sirtuin modulator 1
CAS No.:	1231952-55-8; 2070015-26-6
Cat. No.:	B2562750

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This document provides a comprehensive guide to measuring the enzymatic activity of Sirtuin 1 (SIRT1), a critical NAD⁺-dependent deacetylase involved in various cellular processes, including aging, metabolism, and DNA repair.[1][2][3] The protocol herein details a robust and sensitive fluorogenic assay, ideal for high-throughput screening of SIRT1 modulators.

Principle of the Assay

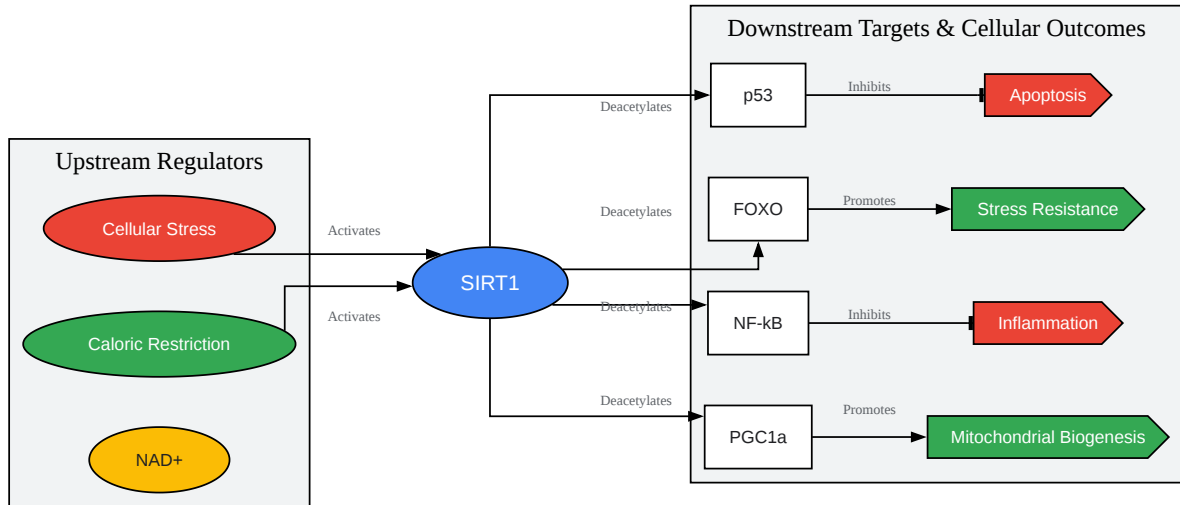
The fluorogenic SIRT1 activity assay is typically a two-step enzymatic reaction designed for simplicity and high sensitivity.[4][5] The core of this method relies on a synthetic peptide substrate containing an acetylated lysine residue flanked by a fluorophore and a quencher.

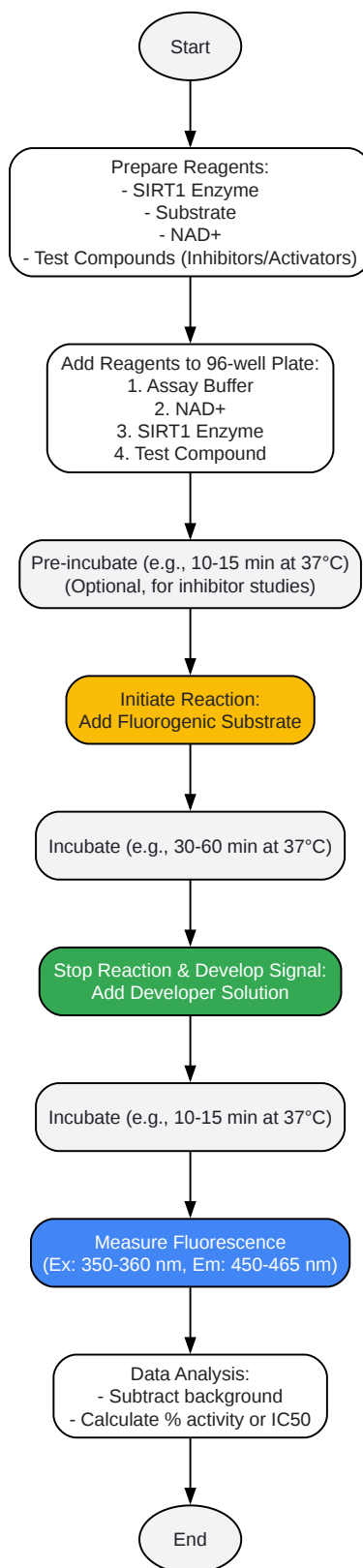
Initially, the fluorescence of the substrate is quenched. In the first step, active SIRT1 enzyme utilizes NAD⁺ as a cofactor to deacetylate the lysine residue on the substrate.[2] The second step involves the addition of a developer solution, which contains a protease that specifically recognizes and cleaves the deacetylated peptide.[4][6][7] This cleavage event separates the fluorophore from the quencher, resulting in a significant increase in fluorescence intensity.[7]

The measured fluorescence is directly proportional to the deacetylase activity of the SIRT1 enzyme.[4]

Key Signaling Pathway Involving SIRT1

SIRT1 is a central regulator in a complex signaling network that responds to cellular stress and nutrient availability. It deacetylates a wide range of histone and non-histone proteins, thereby modulating their activity and influencing downstream cellular processes. Key targets of SIRT1 deacetylation include p53, NF- κ B, and FOXO transcription factors, through which SIRT1 regulates inflammation, apoptosis, and stress resistance.[8]





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